

An In-depth Technical Guide to the Safe Handling of Tricyclopentylphosphine

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Compound of Interest

Compound Name: Tricyclopentylphosphine

Cat. No.: B1587364

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data for **tricyclopentylphosphine** (CAS Number: 7650-88-6), a pyrophoric and corrosive organophosphine compound frequently utilized as a ligand in catalysis. Adherence to strict safety protocols is paramount when handling this reactive chemical to mitigate risks in a laboratory or manufacturing setting. The following sections detail the physical and chemical properties, hazard classifications, and emergency procedures associated with **tricyclopentylphosphine**, compiled from various safety data sheets (SDS).

Physicochemical Properties

Tricyclopentylphosphine is a solid with a characteristic odor. Key physical and chemical data are summarized below for easy reference.

Property	Value	Source
Molecular Formula	C ₁₅ H ₂₇ P	[1][2]
Molecular Weight	238.35 g/mol	[1][2]
Appearance	White solid	[3]
Melting Point	77 - 83 °C / 170.6 - 181.4 °F	[3]
Flash Point	210 °C (410.0 °F) - closed cup	[2]
Density	0.986 g/mL at 20 °C; 0.979 g/mL at 25 °C	[2]
Refractive Index	n ₂₀ /D 1.538 (lit.)	[2]

Hazard Identification and Classification

Tricyclopentylphosphine is classified as a hazardous substance. The primary hazards are its pyrophoric nature, meaning it can ignite spontaneously on contact with air, and its corrosive effects on skin and eyes.

GHS Hazard Classifications:[1]

- Pyrophoric Liquids: Category 1
- Skin Corrosion/Irritation: Category 1B
- Serious Eye Damage/Eye Irritation: Category 1

Signal Word: Danger[1]

Hazard Statements:[4]

- H250: Catches fire spontaneously if exposed to air.
- H314: Causes severe skin burns and eye damage.
- H413: May cause long lasting harmful effects to aquatic life.

Safe Handling and Storage

Due to its air-sensitive and corrosive nature, stringent protocols must be followed when handling and storing **tricyclopentylphosphine**.

Handling:[5][6][7][8]

- Work should be conducted under an inert atmosphere, such as in a glovebox or using Schlenk line techniques.
- Avoid all personal contact, including inhalation of dust or fumes.
- Use personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Prevent the formation of dust and aerosols.
- Wash hands thoroughly after handling.

Storage:[6][7][8]

- Store in a tightly sealed container under an inert atmosphere (e.g., argon).
- Keep in a cool, dry, and well-ventilated area.
- Store away from incompatible materials, such as oxidizing agents.
- Refrigeration at 2-8°C is often recommended to minimize degradation.[5]

Emergency Procedures

In the event of exposure or a spill, immediate and appropriate action is critical.

First-Aid Measures:

Exposure Route	First-Aid Procedure	Source
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.	[3][6][7]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.	[3][7]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.	[3][6][7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.	[3][7]

Fire-Fighting Measures:

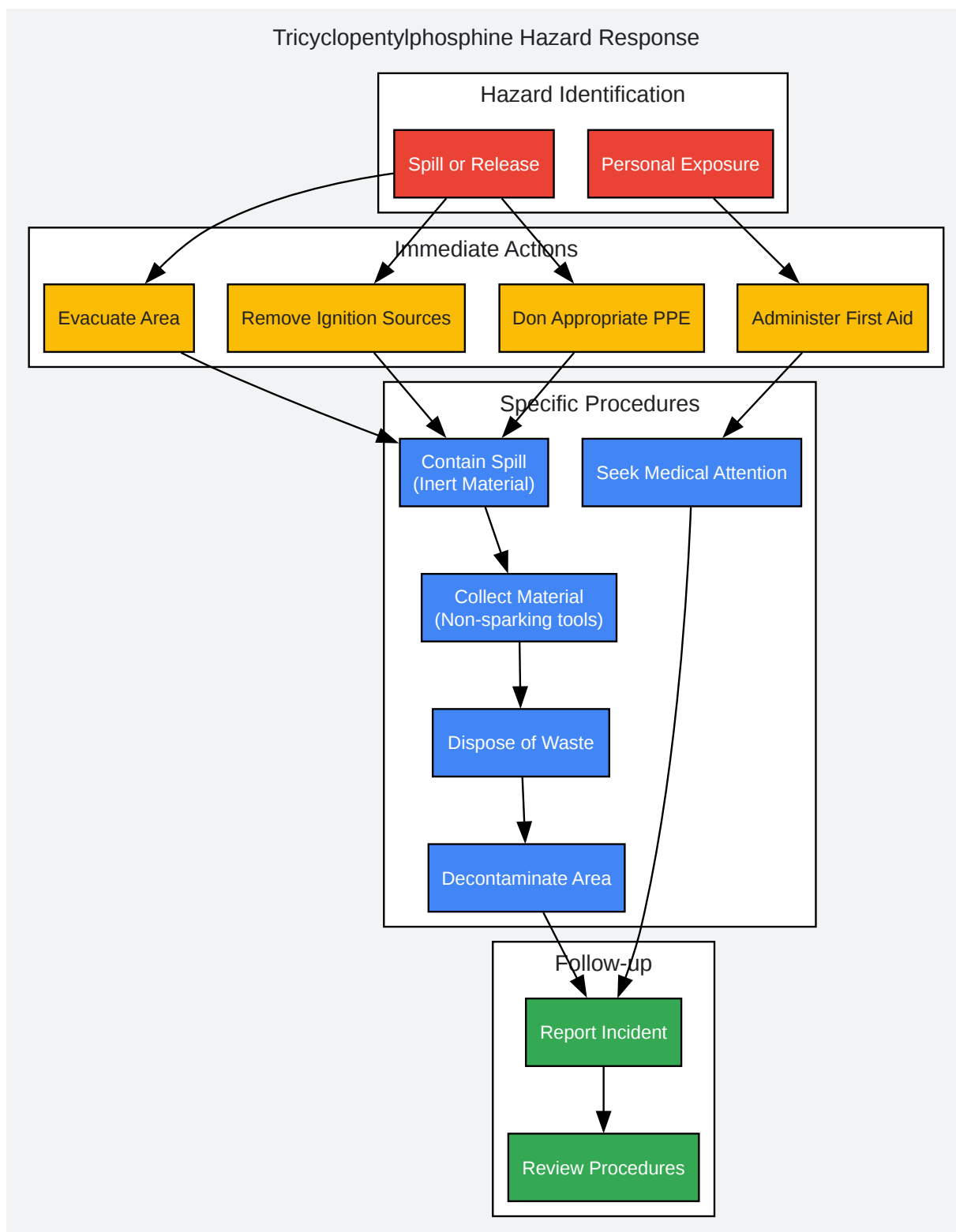
- Suitable Extinguishing Media: Use dry sand, dry chemical, or alcohol-resistant foam.[4] Do NOT use water.
- Specific Hazards: The material is pyrophoric and may ignite spontaneously in air. Thermal decomposition can produce toxic gases, including oxides of phosphorus.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[3][7]

Accidental Release Measures:

- Evacuate personnel to a safe area.
- Ensure adequate ventilation.
- Remove all sources of ignition.
- Wear appropriate personal protective equipment.
- Contain the spill and collect the material using non-sparking tools. Place in a suitable, closed container for disposal.

Hazard Response Workflow

The following diagram illustrates the logical workflow for responding to a hazard involving **tricyclopentylphosphine**.



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Tricyclopropylphosphine Hazard Response Workflow

Disclaimer: This guide is intended for informational purposes only and should not be substituted for a formal safety data sheet (SDS) or professional safety training. Always consult the most current SDS for **tricyclopentylphosphine** from your supplier before use.

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